

# Chemical Composition and Properties of 439 Stainless Steel

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## Compound of Interest

Compound Name: FN-439

Cat. No.: B1673521

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439 stainless steel is a titanium-stabilized ferritic stainless steel with 18% chromium.<sup>[1]</sup> It is designed for corrosion resistance in a variety of oxidizing environments, from freshwater to boiling acids.<sup>[1]</sup> Its corrosion resistance is comparable to that of 304/304L stainless steel.<sup>[1]</sup>

## Data Presentation

For clarity and ease of comparison, the chemical composition and mechanical and physical properties of 439 stainless steel are summarized in the tables below.

Table 1: Chemical Composition of 439 Stainless Steel

Element	Content (%)
Carbon (C)	$\leq 0.030$
Silicon (Si)	$\leq 1.00$
Manganese (Mn)	$\leq 1.00$
Phosphorus (P)	$\leq 0.040$
Sulfur (S)	$\leq 0.030$
Chromium (Cr)	17.00 - 19.00
Nickel (Ni)	$\leq 0.50$
Nitrogen (N)	$\leq 0.030$
Titanium (Ti)	$[0.20+4(C+N)] \text{ min} - 1.10 \text{ max}$
Iron (Fe)	Balance
Source:[1]	

Table 2: Mechanical Properties of 439 Stainless Steel

Property	Value
Tensile Strength (MPa)	$\geq 415$
Yield Strength (0.2% Proof, MPa)	$\geq 205$
Elongation (% in 50mm)	$\geq 22$
Hardness (Rockwell B)	$\leq 89$
Hardness (Brinell)	$\leq 183$
Source:[1]	

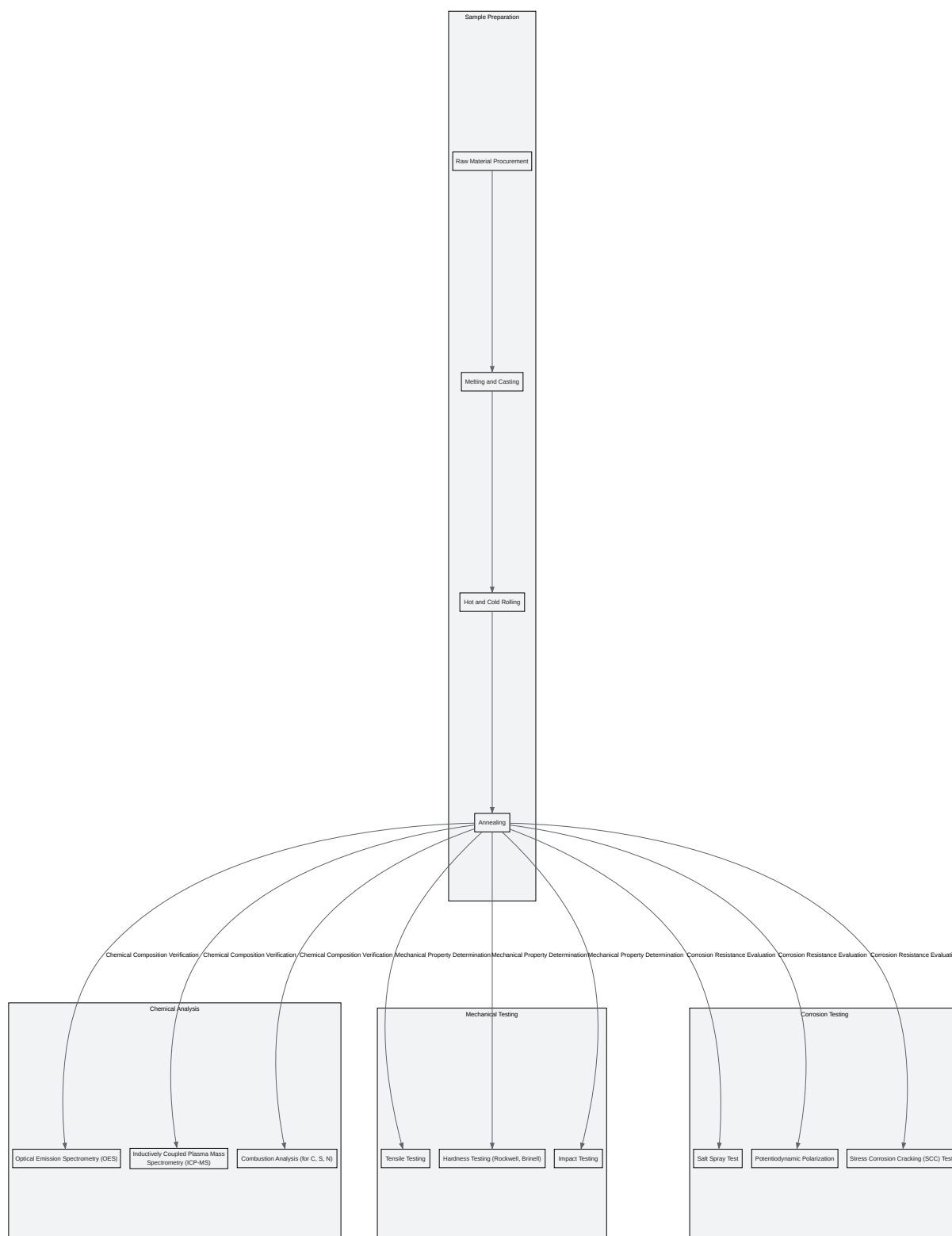
Table 3: Physical Properties of 439 Stainless Steel

Property	Value
Density (g/cm <sup>3</sup> )	7.70
Melting Point (°C)	1505
Thermal Expansion (x10 <sup>-6</sup> /K)	11.0
Modulus of Elasticity (GPa)	220
Thermal Conductivity (W/m.K)	25.0
Electrical Resistivity (x10 <sup>-6</sup> Ω.m)	0.60
Source: <a href="#">[1]</a>	

## Experimental Protocols

Due to the nature of the available information, this section will outline a general experimental workflow for characterizing the properties of a metallic alloy like 439 stainless steel, rather than specific biological or chemical assays.

## Workflow for Material Characterization



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## Material Characterization Workflow

### Methodologies for Key Experiments:

- **Optical Emission Spectrometry (OES):** This technique is used to determine the elemental composition of the steel. A high-energy spark is applied to the sample surface, causing atoms to emit light at characteristic wavelengths. The intensity of the emitted light is proportional to the concentration of each element.
- **Tensile Testing:** A standardized sample is subjected to a controlled tension until it fractures. This test determines the ultimate tensile strength, yield strength, and elongation, which are crucial measures of the material's strength and ductility.
- **Rockwell Hardness Test:** An indenter is pressed into the surface of the material with a specific load. The depth of penetration is measured to determine the material's resistance to localized plastic deformation.
- **Salt Spray Test:** This is an accelerated corrosion test that exposes the sample to a salt spray or fog at an elevated temperature. It is used to evaluate the material's resistance to corrosion in a chloride-rich environment.
- **Potentiodynamic Polarization:** An electrochemical test that measures the corrosion current as a function of the applied potential. This provides information about the corrosion rate and the passive film stability of the stainless steel.

## Key Properties and Characteristics

**Corrosion Resistance:** 439 stainless steel exhibits excellent resistance to chloride stress corrosion cracking.<sup>[1]</sup> Its general corrosion resistance is good, particularly in fresh water and mildly oxidizing environments.<sup>[1]</sup>

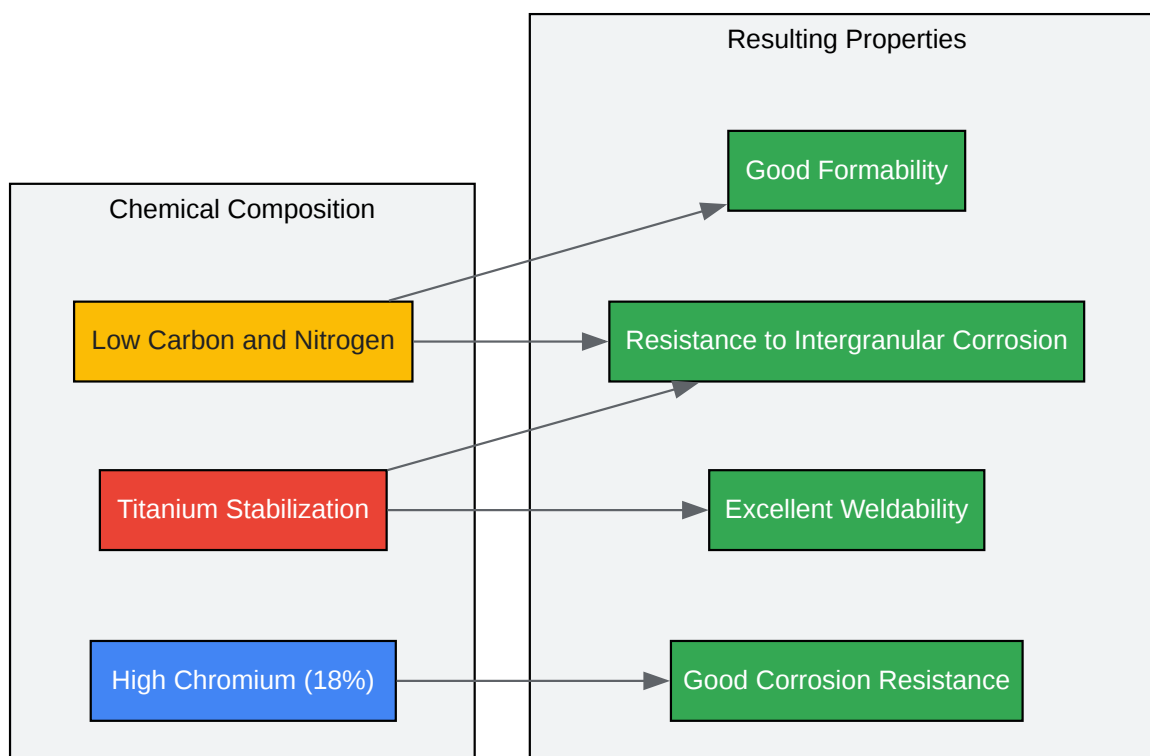
**Weldability:** This grade of stainless steel has good weldability.<sup>[1]</sup> Due to titanium stabilization, it does not require annealing after welding to restore ductility or to provide intergranular corrosion resistance.<sup>[1]</sup>

**Formability:** Type 439 has superior formability capabilities and is heavily used in the automotive industry.<sup>[1]</sup> It can be slightly work-hardened to increase its tensile strength.<sup>[1]</sup>

**High-Temperature Properties:** It possesses good continuous and cyclic oxidation resistance.<sup>[1]</sup>

## Logical Relationship of Properties

The following diagram illustrates the relationship between the chemical composition of 439 stainless steel and its resulting properties.



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### Composition-Property Relationship

In conclusion, while the initial query for "**FN-439**" did not yield information on a chemical compound for drug development, a comprehensive overview of 439 Stainless Steel has been provided. Should "**FN-439**" be an internal or alternative designation for a chemical entity, further clarification on its chemical structure or a more common identifier is necessary to provide the requested in-depth technical guide.

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## References

- 1. dsstainlesssteel.com [dsstainlesssteel.com]
- To cite this document: BenchChem. [Chemical Composition and Properties of 439 Stainless Steel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673521#chemical-structure-and-properties-of-fn-439]

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